

# In-Depth Technical Guide: 2-Methoxy-5-nitropyridin-4-amine

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## Compound of Interest

Compound Name: 2-Methoxy-5-nitropyridin-4-amine

Cat. No.: B188275

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## Core Properties of 2-Methoxy-5-nitropyridin-4-amine

**2-Methoxy-5-nitropyridin-4-amine**, also known as 4-Amino-2-methoxy-5-nitropyridine, is a heterocyclic organic compound. It serves as a crucial intermediate in the synthesis of a variety of pharmaceutical and agrochemical compounds.<sup>[1][2]</sup> Its chemical structure, featuring a pyridine ring substituted with methoxy, nitro, and amino groups, makes it a versatile building block in medicinal chemistry.

## Physicochemical Properties

A summary of the available quantitative data for **2-Methoxy-5-nitropyridin-4-amine** is presented in Table 1. While some physical properties have been predicted, experimentally determined values for melting point and specific solubility are not readily available in the public domain.

| Property                | Value   | Source |
|-------------------------|---|--------|
| Molecular Formula       | C <sub>6</sub> H <sub>7</sub> N <sub>3</sub> O <sub>3</sub> | [2]    |
| Molecular Weight        | 169.14 g/mol  | [2]    |
| Appearance              | Light brown solid   | [2]    |
| CAS Number              | 127356-38-1   | [2]    |
| Purity                  | ≥ 95% (HPLC)  | [2]    |
| Predicted Boiling Point | 370.3 ± 37.0 °C   | [3]    |
| Predicted Density       | 1.400 ± 0.06 g/cm <sup>3</sup>                              | [3]    |
| Storage Conditions      | 0-8°C   | [2]    |

## Spectral Data

Detailed experimental spectral data (<sup>1</sup>H NMR, <sup>13</sup>C NMR, IR) for **2-Methoxy-5-nitropyridin-4-amine** are not widely available in published literature. Researchers interested in this compound would need to perform their own spectral analysis for characterization.

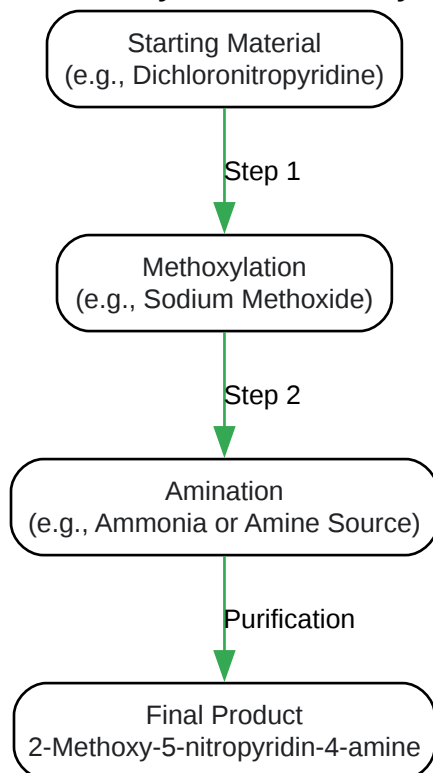
## Synthesis and Experimental Protocols

A detailed, publicly available experimental protocol for the specific synthesis of **2-Methoxy-5-nitropyridin-4-amine** is scarce. However, based on the synthesis of structurally related compounds, a plausible synthetic route can be proposed. The general strategies often involve nucleophilic aromatic substitution reactions on a substituted pyridine ring or the reduction of a nitro group.

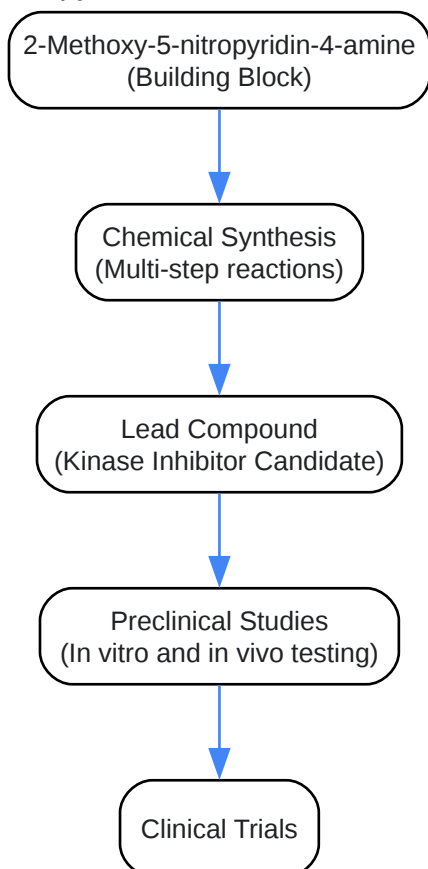
## Generalized Synthetic Approach

A potential synthetic pathway could involve the following conceptual steps, as illustrated in the diagram below. This is a generalized representation and would require optimization of reaction conditions, reagents, and purification methods.

## Generalized Synthetic Pathway for 2-Methoxy-5-nitropyridin-4-amine



## Role of 2-Methoxy-5-nitropyridin-4-amine in Kinase Inhibitor Development



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## References

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